

Technical Guide: Mono(2-carboxyethyl) phthalate-d4 (MCEP-d4)[1]

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Compound of Interest

Compound Name: Mono(2-carboxyethyl) Phthalate-d4

CAS No.: 1794753-19-7

Cat. No.: B586303

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Content Type: Technical Whitepaper & Application Guide Subject: Chemical Identity, Metabolic Pathway, and LC-MS/MS Quantification of MCEP-d4 Primary Audience: Analytical Chemists, Toxicologists, and Drug Metabolism Researchers[1]

Executive Summary

Mono(2-carboxyethyl) phthalate-d4 (MCEP-d4) is a stable isotope-labeled internal standard used primarily in the quantitative analysis of phthalate metabolites via Isotope Dilution Mass Spectrometry (IDMS).[1] MCEP is a specific secondary metabolite of Di-n-pentyl phthalate (DnPP), formed through oxidative degradation of the alkyl ester chain.[1]

As regulatory scrutiny on phthalate plasticizers intensifies, precise biomonitoring of metabolites like MCEP is critical for assessing exposure to DnPP, a compound associated with reproductive toxicity.[1] This guide provides a comprehensive technical overview of MCEP-d4, including its physicochemical properties, metabolic origin, and a validated LC-MS/MS workflow for its detection in biological matrices.[1]

Chemical Identity & Properties

MCEP-d4 serves as a surrogate for the target analyte MCEP, compensating for matrix effects and ionization suppression during mass spectrometric analysis.^[1]

Nomenclature and Identifiers^{[1][2]}

Property	Detail
Chemical Name	Mono(2-carboxyethyl) phthalate-d4
Synonyms	1,2-Benzenedicarboxylic acid, 1-(2-carboxyethyl) ester-d4; MCEP-d4
CAS Number (Unlabeled)	92569-47-6 (Refers to non-deuterated MCEP)
CAS Number (Labeled)	Not formally indexed in public registries; typically referenced as 92569-47-6 (labeled) or vendor-specific IDs. ^[1]
Parent Compound	Di-n-pentyl phthalate (DnPP)
Molecular Formula	
Molecular Weight	~242.22 g/mol (Unlabeled: 238.19 g/mol)
Chemical Structure	Phthalic acid monoester with a deuterated benzene ring () and a 2-carboxyethyl side chain. ^{[1][2][3]}

Structural Configuration

The "d4" designation indicates that the four hydrogen atoms on the phthalate aromatic ring are replaced with deuterium (

). This modification shifts the precursor ion mass by +4 Da, allowing spectral resolution from the native analyte while maintaining identical chromatographic behavior.^[1]

Metabolic Context: The Origin of MCEP^[1]

MCEP is not a primary plasticizer but a secondary metabolite resulting from the biological oxidation of Di-n-pentyl phthalate (DnPP).^[1] Understanding this pathway is essential for

interpreting biomonitoring data.

Metabolic Pathway Mechanism

Upon ingestion, DnPP undergoes rapid hydrolysis to Mono-n-pentyl phthalate (MPP).[1] MPP is then subjected to

-oxidation and subsequent

-oxidation, shortening the alkyl chain to form MCEP.[1]

Pathway Logic:

- Hydrolysis: DnPP

MPP (Mono-n-pentyl phthalate).[1]

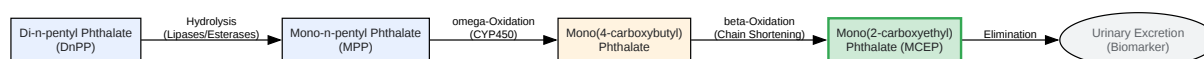
- Oxidation: MPP

Mono(4-carboxybutyl) phthalate.[1]

- Oxidation: Mono(4-carboxybutyl) phthalate

MCEP (Mono(2-carboxyethyl) phthalate).[1]

Visualization of Phthalate Metabolism[1]



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Figure 1: Metabolic pathway of Di-n-pentyl phthalate (DnPP) leading to the formation of MCEP via oxidative chain shortening.[1][4]

Analytical Methodology: LC-MS/MS Protocol[1][6]

The following protocol outlines a self-validating workflow for quantifying MCEP in human urine using MCEP-d4 as the Internal Standard (IS).

Sample Preparation (Solid Phase Extraction)

To minimize matrix interferences (phospholipids, salts), Solid Phase Extraction (SPE) is recommended over simple "dilute-and-shoot" methods for high-sensitivity applications.^[1]

Protocol:

- Enzymatic Deconjugation: Add

-glucuronidase to 1 mL urine sample (pH 6.5) and incubate at 37°C for 90 mins to release conjugated MCEP.
- IS Addition: Spike samples with 10 ng of MCEP-d4.
- SPE Conditioning: Condition HLB cartridges (hydrophilic-lipophilic balance) with Methanol followed by Water.
- Loading: Load sample onto cartridge.
- Wash: Wash with 5% Methanol in water (removes salts).
- Elution: Elute with 100% Acetonitrile or Methanol.
- Reconstitution: Evaporate to dryness and reconstitute in Mobile Phase A.

LC-MS/MS Conditions

Chromatography:

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8 µm particle size).^[1]
- Mobile Phase A: 0.1% Acetic Acid in Water.
- Mobile Phase B: 0.1% Acetic Acid in Acetonitrile.
- Gradient: 10% B to 95% B over 8 minutes.

Mass Spectrometry (ESI Negative Mode): Phthalate monoesters ionize efficiently in negative mode (

).

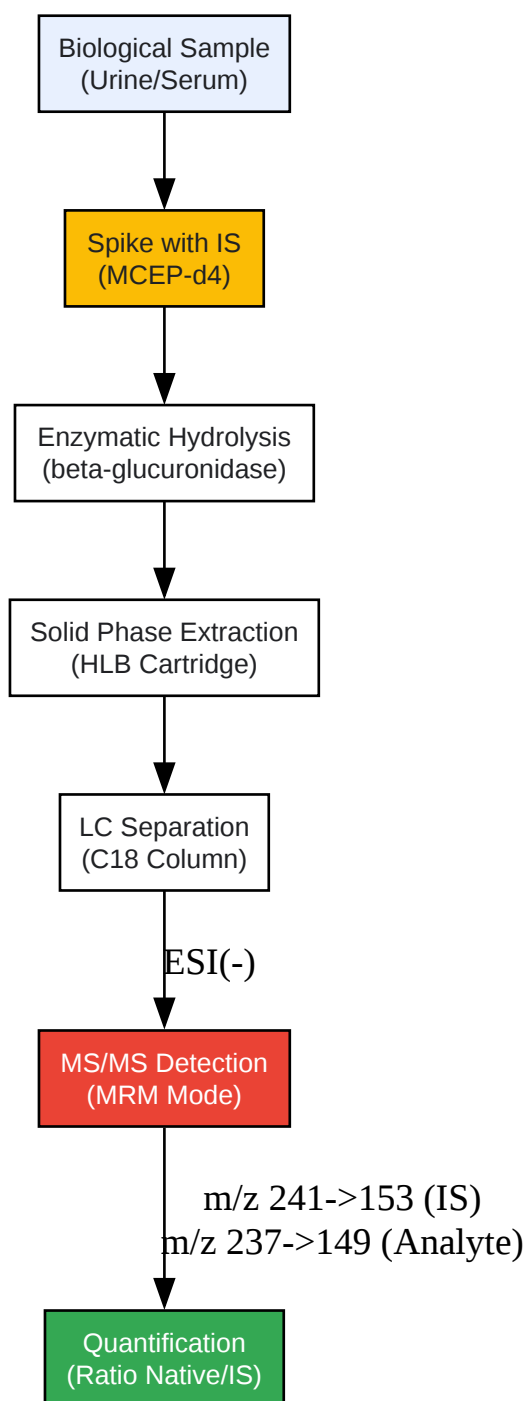
Analyte	Precursor Ion ()	Product Ion (Quantifier)	Product Ion (Qualifier)	Collision Energy (eV)
MCEP (Native)	237.1	149.0 (Phthalic Anhydride)	93.0	20-25
MCEP-d4 (IS)	241.1	153.0 (d4-Phthalic Anhydride)	97.0	20-25

Note: The transition 237

149 is characteristic of non-deuterated phthalates. The transition 241

153 confirms the presence of the d4-labeled ring.[\[1\]](#)

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow for the quantification of MCEP using MCEP-d4 internal standard.

Safety & Handling

- Hazard Identification: MCEP is a metabolite of a reproductive toxicant. Handle as a potential endocrine disruptor.[4][5][6][7]
- Storage: Store neat standards at -20°C. Solutions (in Methanol/Acetonitrile) should be kept at -80°C to prevent hydrolysis or transesterification.
- Stability: Deuterium labels on the aromatic ring are generally stable and non-exchangeable under standard physiological and analytical conditions.

References

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